

An In-depth Technical Guide on the Spectroscopic Data of Lomatiol

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Compound of Interest

Compound Name:	Lomatiol
CAS No.:	523-34-2
Cat. No.:	B1675038

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Introduction

Lomatiol, a naturally occurring hydroxynaphthoquinone, has garnered significant interest within the scientific community due to its potential therapeutic properties. Structurally identified as 2-hydroxy-3-(3-methyl-2-butenyl)-1,4-naphthoquinone, its biological activity is intrinsically linked to its chemical structure. A thorough understanding of its spectroscopic characteristics is paramount for its identification, characterization, and further development in pharmaceutical applications. This technical guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **Lomatiol**. It also details the experimental protocols for acquiring such data and visualizes a key signaling pathway associated with the biological activity of related naphthoquinones.

Spectroscopic Data of Lomatiol

The unequivocal identification of **Lomatiol** relies on a combination of spectroscopic techniques. The following tables summarize the key NMR, IR, and MS data for **Lomatiol**,

sourced from the SpectraBase repository under its chemical name, 2-Hydroxy-3-(3-methyl-2-butenyl)-1,4-naphthoquinone.[1][2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.11	d	1H	H-5 or H-8
8.08	d	1H	H-5 or H-8
7.74	t	1H	H-6 or H-7
7.68	t	1H	H-6 or H-7
5.23	t	1H	H-2'
3.35	d	2H	H-1'
1.78	s	3H	H-4' or H-5'
1.69	s	3H	H-4' or H-5'

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Carbon Assignment
184.7	C-4
181.5	C-1
152.6	C-2
134.8	C-6 or C-7
133.2	C-6 or C-7
132.1	C-4a or C-8a
130.3	C-4a or C-8a
126.6	C-5 or C-8
126.1	C-5 or C-8
121.7	C-3'
119.3	C-2'
25.7	C-4' or C-5'
22.5	C-1'
17.9	C-4' or C-5'

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3350	Broad	O-H stretch (hydroxyl group)
~2920, 2850	Medium	C-H stretch (aliphatic)
~1660	Strong	C=O stretch (quinone carbonyl)
~1640	Strong	C=O stretch (quinone carbonyl, H-bonded)
~1600, 1580	Medium	C=C stretch (aromatic)
~1200	Strong	C-O stretch (hydroxyl)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

m/z	Relative Intensity (%)	Assignment
242	100	[M] ⁺ (Molecular Ion)
227	60	[M - CH ₃] ⁺
199	45	[M - C ₃ H ₇] ⁺
187	80	[M - C ₄ H ₇] ⁺
173	30	[M - C ₅ H ₉] ⁺

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the spectroscopic analysis of **Lomatiol** and related naphthoquinones.

NMR Spectroscopy

Sample Preparation:

- Approximately 5-10 mg of purified **Lomatiol** is dissolved in 0.5-0.7 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- A small amount of tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).
- The solution is transferred to a 5 mm NMR tube.

Instrumentation and Acquisition:

- ^1H and ^{13}C NMR spectra are recorded on a 400 MHz or higher field NMR spectrometer.
- For ^1H NMR, the spectral width is typically set to 12-16 ppm, with a relaxation delay of 1-2 seconds and an acquisition time of 2-4 seconds.
- For ^{13}C NMR, a proton-decoupled pulse sequence is used with a spectral width of 200-240 ppm, a relaxation delay of 2-5 seconds, and a larger number of scans to achieve an adequate signal-to-noise ratio.
- Two-dimensional NMR experiments such as COSY, HSQC, and HMBC can be performed to aid in the complete assignment of proton and carbon signals.

Infrared (IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- A small amount of the solid **Lomatiol** sample is placed directly onto the ATR crystal.
- Pressure is applied using the instrument's anvil to ensure good contact between the sample and the crystal.

Instrumentation and Acquisition:

- The IR spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer.
- The spectrum is typically scanned over the range of 4000-400 cm^{-1} .
- A background spectrum of the empty ATR crystal is recorded and automatically subtracted from the sample spectrum.

- Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Sample Preparation (Electron Ionization - EI):

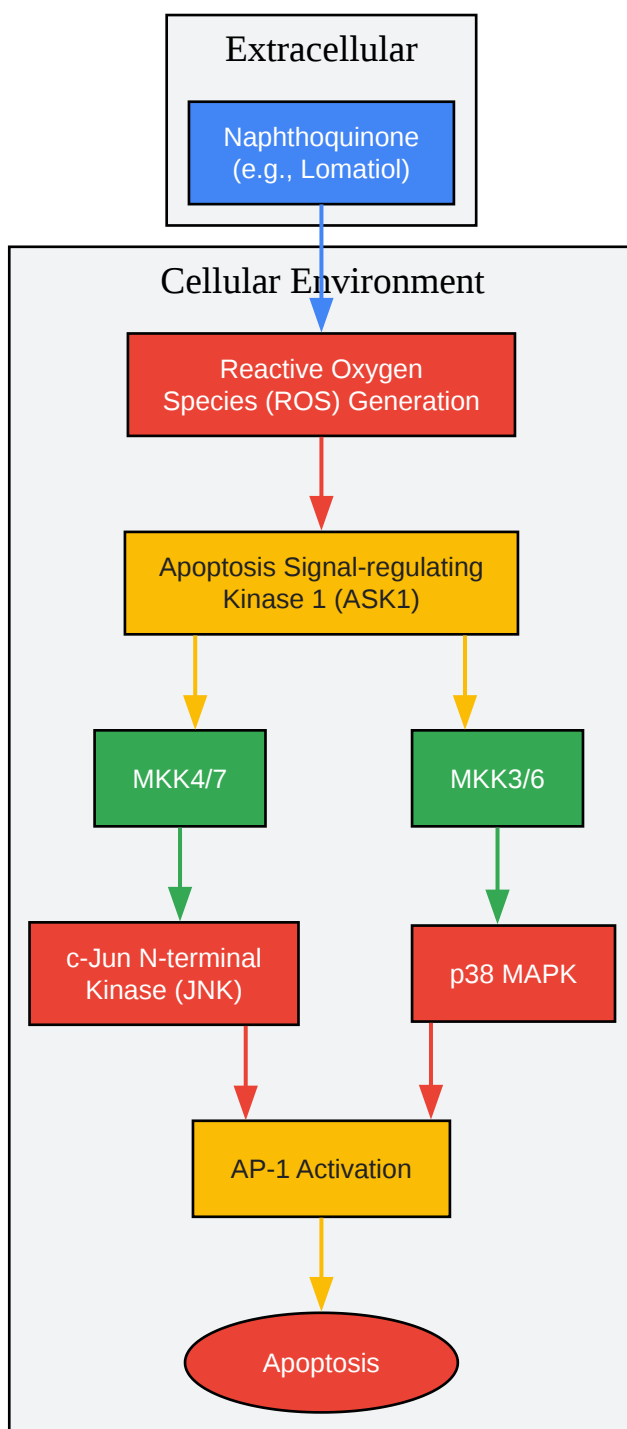
- A dilute solution of **Lomatiol** is prepared in a volatile organic solvent such as methanol or dichloromethane.
- A small volume (typically 1 μL) of the solution is injected into the gas chromatograph (GC) coupled to the mass spectrometer (GC-MS).

Instrumentation and Acquisition:

- The mass spectrum is acquired using a mass spectrometer with an electron ionization (EI) source.
- The electron energy is typically set to 70 eV.
- The mass analyzer is scanned over a mass-to-charge (m/z) range of 50-500 amu.
- The fragmentation pattern is analyzed to provide structural information.

Signaling Pathway Visualization

Naphthoquinones, the class of compounds to which **Lomatiol** belongs, are known to exhibit a range of biological activities, including anticancer effects. One of the key mechanisms underlying their cytotoxicity is the induction of apoptosis through the generation of reactive oxygen species (ROS) and the activation of mitogen-activated protein kinase (MAPK) signaling pathways, such as the JNK and p38 pathways.



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Caption: Naphthoquinone-induced apoptosis signaling pathway.

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References

- [1. spectrabase.com \[spectrabase.com\]](https://www.spectrabase.com)
- [2. spectrabase.com \[spectrabase.com\]](https://www.spectrabase.com)
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